

Application Notes and Protocols for Diantipyrylmethane in Flow Injection Analysis

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Compound of Interest

Compound Name: *Diantipyrylmethane*

Cat. No.: *B072621*

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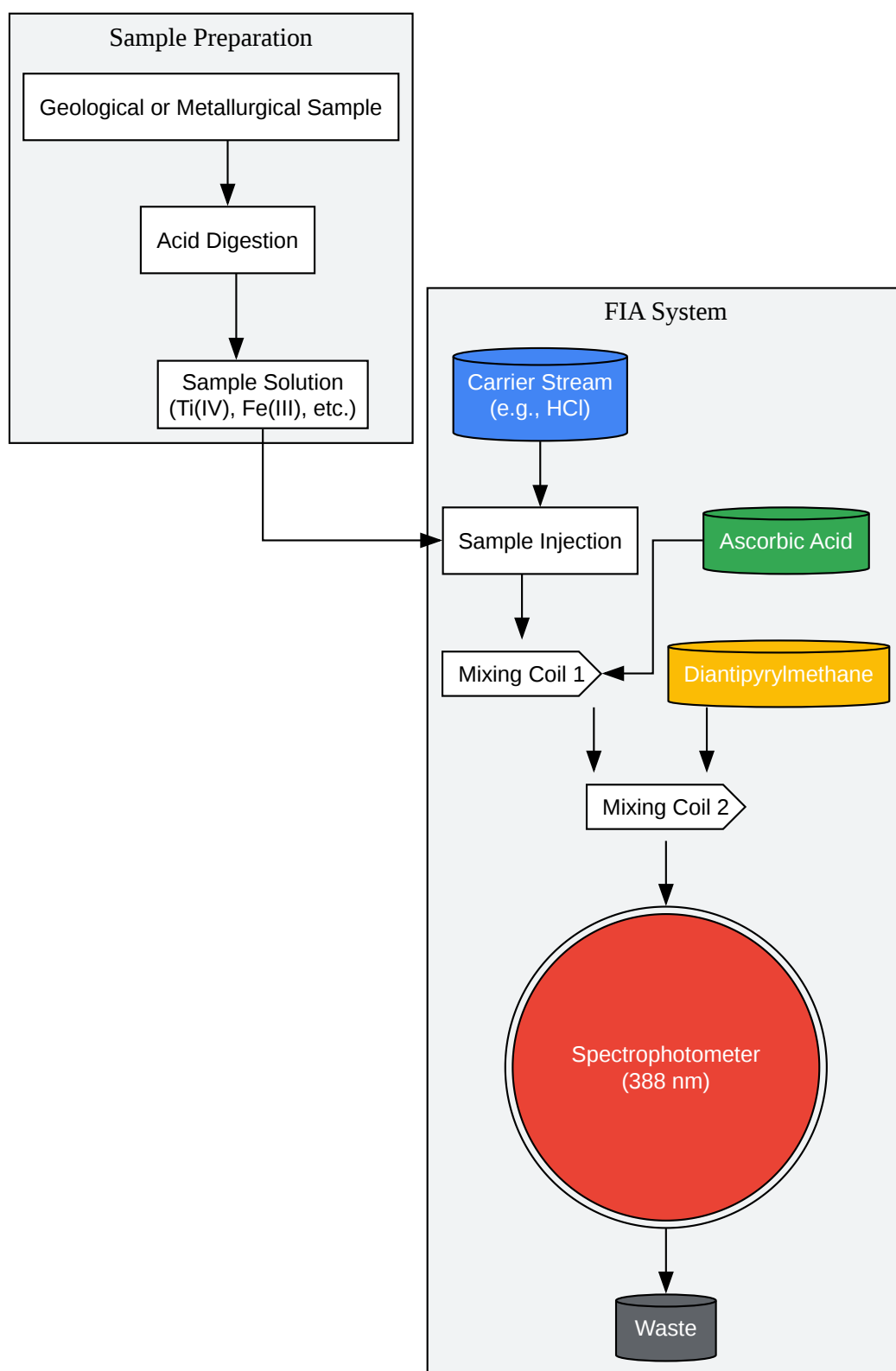
These application notes provide detailed methodologies for the use of **diantipyrylmethane** in flow injection analysis (FIA) systems for the determination of titanium and bismuth. The protocols are designed to be clear and reproducible for researchers and professionals in analytical chemistry and related fields.

Determination of Titanium (IV) in Geological and Metallurgical Samples

This method is suitable for the rapid and accurate determination of titanium in various samples, including silicate rocks and iron and steel alloys.^{[1][2]} The procedure involves the formation of a yellow-colored complex between titanium (IV) and **diantipyrylmethane** in an acidic medium, which is then measured spectrophotometrically.

Signaling Pathway and Reaction Chemistry

In an acidic solution, **diantipyrylmethane** reacts with titanium (IV) ions to form a stable, colored complex. To eliminate interference from iron (III), which is often present in high concentrations in geological and metallurgical samples, it is reduced to iron (II) using ascorbic acid prior to complex formation.



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Caption: FIA manifold for the determination of Titanium (IV).

Experimental Protocol

Reagents and Solutions:

- **Diantipyrylmethane (DAM) Solution (2% w/v):** Dissolve 2.0 g of **diantipyrylmethane** in 100 mL of 1 M hydrochloric acid.
- **Ascorbic Acid Solution (5% w/v):** Dissolve 5.0 g of ascorbic acid in 100 mL of deionized water. Prepare this solution fresh daily.
- **Hydrochloric Acid (1 M):** Prepare by appropriate dilution of concentrated hydrochloric acid.
- **Titanium (IV) Standard Stock Solution (1000 mg/L):** Dissolve an appropriate amount of a certified titanium standard in 1 M hydrochloric acid.
- **Carrier Solution:** 1 M Hydrochloric Acid.

FIA System Parameters:

Parameter	Value
Pump Flow Rate	2.0 mL/min
Sample Injection Volume	100 µL
Reaction Coil Length	100 cm
Reaction Coil Diameter	0.5 mm
Wavelength	388 nm

Procedure:

- **Sample Preparation:** Digest the solid sample using an appropriate acid mixture (e.g., aqua regia for metals, HF/HClO₄ for silicates) to bring the titanium into solution. Dilute the digested sample to a known volume with 1 M hydrochloric acid.
- **FIA System Setup:** Assemble the FIA manifold as shown in the diagram above.
- **Analysis:**

- Pump the carrier solution through the system until a stable baseline is obtained.
- Inject the prepared sample or standard solution into the carrier stream.
- The sample merges with the ascorbic acid solution to reduce any Fe(III) to Fe(II).
- The stream then merges with the **diantipyrylmethane** solution, leading to the formation of the Ti(IV)-DAM complex.
- The absorbance of the colored complex is measured at 388 nm.
- Calibration: Prepare a series of titanium standards and inject them into the FIA system to construct a calibration curve.

Quantitative Data

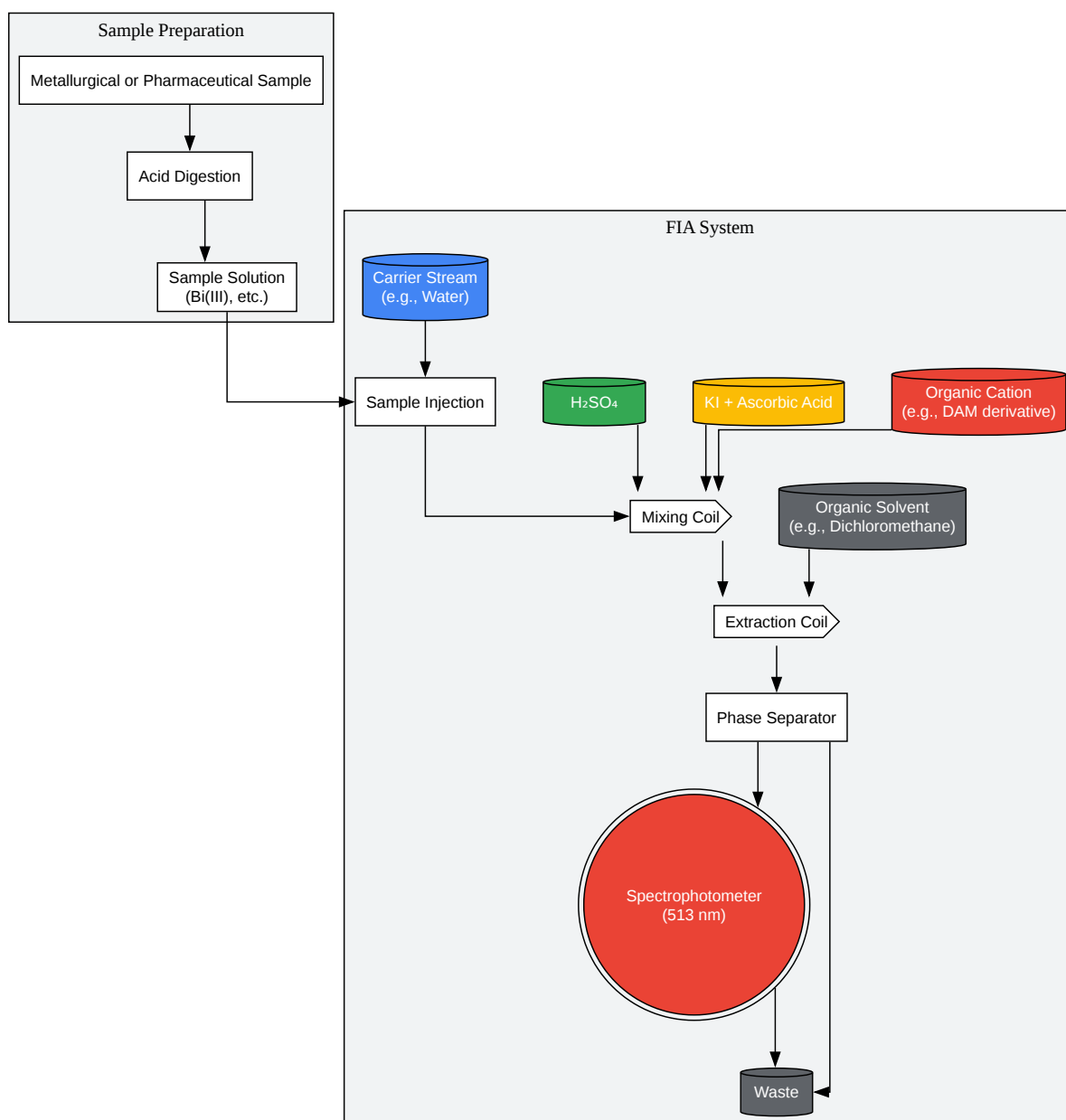
Parameter	Value	Reference
Linear Range	0.2 - 2.2% TiO ₂	[1]
Limit of Detection	Not explicitly stated, but low µg/mL levels are achievable.	
Sample Throughput	60 samples/hour	[1]
Precision (RSD)	0.1 - 0.8%	[1]

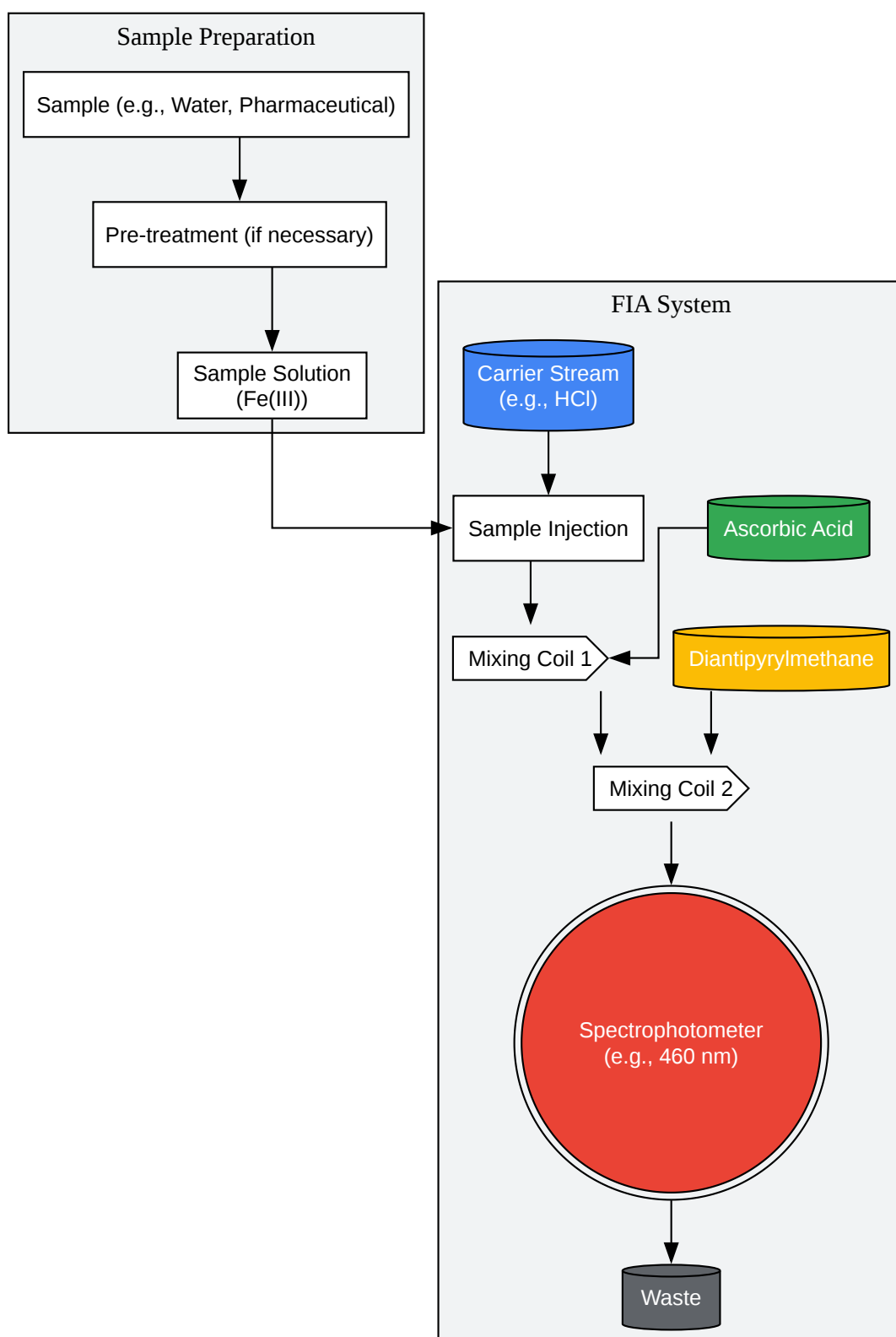
Determination of Bismuth (III) in Metallurgical and Pharmaceutical Samples

This method is designed for the determination of bismuth in various matrices, including copper-based alloys and pharmaceutical preparations. The procedure is based on the formation of a colored ion-association complex between the tetraiodobismuthate(III) anion ([BiI₄]⁻) and a large organic cation, followed by its extraction into an organic solvent and spectrophotometric measurement.

Signaling Pathway and Reaction Chemistry

In an acidic medium containing excess iodide ions, bismuth (III) forms the tetraiodobismuthate(III) anion. This anion then forms an ion-association complex with a suitable counter-ion, which is extractable into an organic solvent. The intensity of the color of the organic phase is proportional to the bismuth concentration.





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References

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- 2. The spectrophotometric determination of titanium in iron and steel with diantipyrylmethane - Analyst (RSC Publishing) [pubs.rsc.org]
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